

A Comprehensive Guide to the Proper Disposal of 3-Acetoxymethyl-4-acetoxyacetophenone

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Compound of Interest

Compound Name: 3-Acetoxymethyl-4-acetoxyacetophenone

CAS No.: 24085-06-1

Cat. No.: B141232

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As a Senior Application Scientist, it is understood that meticulous handling of chemical compounds extends throughout their entire lifecycle, from procurement to disposal. This guide provides an in-depth, procedural framework for the safe and compliant disposal of **3-Acetoxymethyl-4-acetoxyacetophenone** (CAS Number: 24085-06-1), a compound utilized as an intermediate in pharmaceutical synthesis, such as for Salmeterol.^[1] Adherence to these protocols is paramount for ensuring laboratory safety, environmental protection, and regulatory compliance.

Hazard Identification and Risk Assessment: The "Why" Behind the Procedure

Before any disposal protocol is initiated, a thorough understanding of the compound's inherent hazards is essential. This informs every subsequent step, from the selection of personal protective equipment (PPE) to the final waste segregation.

1.1. Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Acetoxymethyl-4-acetoxyacetophenone** is presented below.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₄ O ₅	[2]
Molecular Weight	250.25 g/mol	[1][2]
Appearance	Solid or Colourless Oil	[1][2][3]
Boiling Point	150-160 °C at 0.3 Torr	[2][3]
Solubility	Soluble in Chloroform, Dichloromethane	[1][2][3]

1.2. Toxicological and Hazard Profile

3-Acetoxymethyl-4-acetoxyacetophenone is classified with multiple hazards that necessitate its handling as a hazardous waste. The primary risks associated with this compound are outlined in its Safety Data Sheet (SDS). [2][3][4]

- Health Hazards:
 - Harmful if swallowed (Acute toxicity, Oral, Category 4). [4][5][6][7]
 - Causes skin irritation (Category 2). [4][5][6]
 - May cause an allergic skin reaction. [2]
 - Causes serious eye damage/eye irritation (Category 2). [2][5]
 - May cause respiratory irritation. [5]
 - Suspected of causing genetic defects.
 - May damage fertility or the unborn child (Reproductive toxicity, Category 1B). [5]
 - May cause drowsiness or dizziness. [5]

- May cause damage to organs through prolonged or repeated exposure.[2]
- Physical Hazards:
 - Combustible liquid.[4]
- Environmental Hazards:
 - Harmful to aquatic life.[4]
 - Very toxic to aquatic life with long-lasting effects.[2]

The causality behind treating this compound as hazardous waste is clear: its potential for human toxicity, including reproductive harm, and its danger to aquatic ecosystems, necessitates that it be isolated from standard waste streams and the environment.

Pre-Disposal Safety and Handling

Proper disposal begins with safe handling during and after its use in the laboratory. The Occupational Safety and Health Administration (OSHA) Laboratory Standard (29 CFR 1910.1450) mandates the implementation of a Chemical Hygiene Plan to protect laboratory personnel.[8][9][10][11]

2.1. Personal Protective Equipment (PPE)

Based on the hazard profile, the following PPE is mandatory when handling **3-Acetoxymethyl-4-acetoxyacetophenone** and its waste:

- Hand Protection: Wear protective gloves (e.g., nitrile rubber).
- Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.
- Skin and Body Protection: A lab coat is required. Ensure skin is not exposed.
- Respiratory Protection: If there is a risk of inhalation of dusts or aerosols, use a respirator.

2.2. Engineering Controls

All handling of this compound and its waste should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.

Step-by-Step Disposal Protocol

The disposal of **3-Acetoxymethyl-4-acetoxyacetophenone** must be managed as a hazardous waste stream, in accordance with the U.S. Environmental Protection Agency (EPA) regulations under the Resource Conservation and Recovery Act (RCRA).^[12]^[13]

3.1. Waste Characterization

The first step in proper waste management is to correctly identify the waste.^[13] Any of the following containing **3-Acetoxymethyl-4-acetoxyacetophenone** must be considered hazardous waste:

- Unused or expired pure compound.
- Contaminated materials (e.g., paper towels, weigh boats, pipette tips).
- Solutions containing the compound.
- Empty containers that are not triple-rinsed.

3.2. Segregation and Containerization

Proper segregation prevents accidental chemical reactions and ensures compliant disposal.

- Experimental Protocol for Waste Segregation and Storage:
 - Waste Identification: Clearly label a dedicated, leak-proof waste container as "Hazardous Waste: **3-Acetoxymethyl-4-acetoxyacetophenone**".^[14]
 - Segregation: Do not mix this waste with other chemical waste streams unless compatibility has been verified.^[14]
 - Container Management: Keep the waste container tightly sealed when not in use. Store it in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.^[14]^[15]

3.3. Spill Management

In the event of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in the designated hazardous waste container.^[16] Ventilate the area and clean the spill site thoroughly.

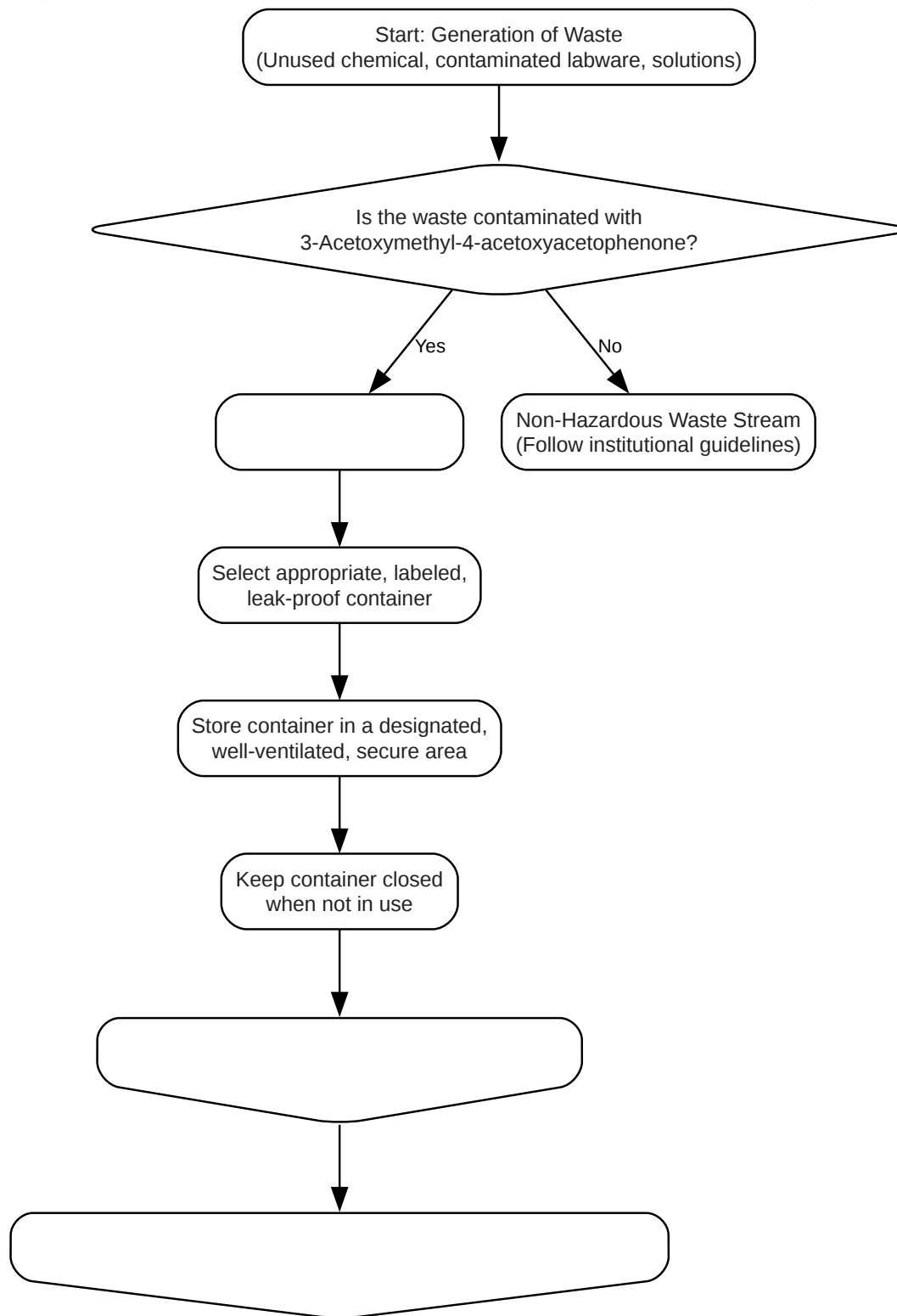
3.4. Final Disposal

The ultimate disposal of the collected hazardous waste must be conducted through an approved waste disposal plant.

- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal contractor to arrange for pickup and disposal.^[14]
- Documentation: Maintain a log of the approximate amount of waste generated. A hazardous waste manifest will be required for off-site transportation, which tracks the waste from your laboratory to its final disposal facility.^{[17][18]}

The following diagram illustrates the decision-making workflow for the proper disposal of **3-Acetoxymethyl-4-acetoxyacetophenone**.

Disposal Workflow for 3-Acetoxymethyl-4-acetoxyacetophenone



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Caption: Disposal workflow for **3-Acetoxymethyl-4-acetoxyacetophenone**.

By adhering to these scientifically grounded and regulation-compliant procedures, researchers can ensure the safe and environmentally responsible disposal of **3-Acetoxymethyl-4-acetoxyacetophenone**, thereby upholding the principles of laboratory safety and environmental stewardship.

References

- Carl ROTH. (n.d.). Safety Data Sheet: Acetophenone. [\[Link\]](#)
- New Jersey Department of Health. (n.d.). Hazardous Substance Fact Sheet: Acetophenone. [\[Link\]](#)
- Pharmaoffer.com. (n.d.). Keminntek Laboratories: 3-Acetoxymethyl-4-acetoxy acetophenone. [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). Hazardous Waste. [\[Link\]](#)
- Occupational Safety and Health Administration. (n.d.). Laboratory Safety Guidance. [\[Link\]](#)
- U.S. Environmental Protection Agency. (2025). Steps in Complying with Regulations for Hazardous Waste. [\[Link\]](#)
- Occupational Safety and Health Administration. (n.d.). Laboratories - Overview. [\[Link\]](#)
- American Chemical Society. (n.d.). Hazardous Waste and Disposal. [\[Link\]](#)
- Vanderbilt University. (n.d.). The Laboratory Standard. [\[Link\]](#)
- Research Institute for Fragrance Materials. (2018). RIFM fragrance ingredient safety assessment, 4'-methylacetophenone, CAS Registry Number 122-00-9. [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). Proper Handling of Hazardous Waste Guide. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). OSHA Laboratory Standard. [\[Link\]](#)
- California Department of Toxic Substances Control. (n.d.). Managing Hazardous Waste. [\[Link\]](#)

- U.S. Department of Health and Human Services. (n.d.). OSHA Standards for Biological Laboratories. [[Link](#)]

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Sources

- 1. 3-Acetoxymethyl-4-acetoxyacetophenone [srdpharma.com]
- 2. 4-Acetoxy-3-acetoxymethylacetophenone | 24085-06-1 [chemicalbook.com]
- 3. 4-Acetoxy-3-acetoxymethylacetophenone manufacturers and suppliers in india [chemicalbook.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. osha.gov [osha.gov]
- 9. Laboratories - Overview | Occupational Safety and Health Administration [osha.gov]
- 10. The Laboratory Standard | Office of Clinical and Research Safety [vumc.org]
- 11. OSHA Laboratory Standard - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 12. epa.gov [epa.gov]
- 13. epa.gov [epa.gov]
- 14. pdf.benchchem.com [pdf.benchchem.com]
- 15. fishersci.com [fishersci.com]
- 16. carlroth.com [carlroth.com]
- 17. epa.gov [epa.gov]
- 18. dtsc.ca.gov [dtsc.ca.gov]

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